

Application Notes and Protocols for Permanent Seed Implantation in Prostate Brachytherapy

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Compound of Interest

Compound Name: Gold-195

Cat. No.: B1194844

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A Note on **Gold-195**: Extensive review of current and historical medical literature reveals no evidence of **Gold-195** (Au-195) being used for seed implantation in prostate brachytherapy. While the radioactive isotope Gold-198 was used historically, it has been largely superseded by other isotopes due to factors including radiation safety and clinical outcomes.[1][2] The following application notes and protocols detail the established methods for low-dose-rate (LDR) prostate brachytherapy using the most commonly employed radioactive seeds: Iodine-125 (^{125}I), Palladium-103 (^{103}Pd), and Cesium-131 (^{131}Cs).

Introduction to Prostate Brachytherapy with Permanent Seed Implantation

Prostate brachytherapy is a form of internal radiation therapy where small, radioactive sources (seeds) are permanently placed within the prostate gland to deliver a concentrated dose of radiation directly to the cancerous tissue while minimizing exposure to surrounding healthy organs such as the bladder and rectum.[3][4] This technique, also known as low-dose-rate (LDR) brachytherapy, is a well-established and effective treatment option for patients with localized prostate cancer, particularly those with low to favorable intermediate-risk disease.[5][6]

The primary goal of LDR prostate brachytherapy is to deliver a sufficiently high dose of radiation to eradicate cancerous cells. The choice of isotope depends on various factors, including the tumor's characteristics and the physician's preference. The seeds emit radiation

over several months as their radioactivity decays, and they remain in the prostate permanently.
[3]

Isotope Characteristics and Selection

The selection of the radioisotope is a critical step in treatment planning. The most commonly used isotopes for permanent prostate brachytherapy are Iodine-125, Palladium-103, and Cesium-131.[5] Their physical properties are summarized in the table below.

Isotope	Half-Life	Average Energy	Prescribed Dose (Monotherapy)
Iodine-125 (¹²⁵ I)	59.4 days	28 keV	145 Gy
Palladium-103 (¹⁰³ Pd)	17.0 days	21 keV	125 Gy
Cesium-131 (¹³¹ Cs)	9.7 days	29 keV	115 Gy

Data sourced from multiple clinical guidelines and comparative studies.[7]

Experimental Protocols: A Step-by-Step Guide

The process of prostate brachytherapy using permanent seed implantation can be broken down into several key stages, from patient selection to post-implant evaluation.

Patient Selection

Appropriate patient selection is crucial for successful outcomes. Generally, ideal candidates for LDR brachytherapy as monotherapy present with:

- Clinically localized prostate cancer (Stage T1-T2a)
- Gleason score ≤ 6
- Prostate-Specific Antigen (PSA) level < 10 ng/mL
- Good urinary function (IPSS < 12)
- Prostate volume typically between 20 and 60 cc

For patients with intermediate or high-risk disease, brachytherapy may be used in combination with external beam radiation therapy (EBRT).[6]

Pre-Implantation Planning

The objective of this phase is to create a detailed, patient-specific plan for the placement of the radioactive seeds.

- **Volume Study:** A transrectal ultrasound (TRUS) is performed to acquire detailed images of the prostate gland.[3] These images are used to determine the precise size and shape of the prostate, which is essential for calculating the number and placement of the seeds.
- **Dosimetry Planning:** Specialized software is used to create a three-dimensional model of the prostate. The radiation oncologist and medical physicist then develop a treatment plan that specifies the exact location for each seed to ensure optimal dose distribution to the prostate while minimizing radiation to the urethra, bladder, and rectum.[8]

Implantation Procedure

The seed implantation is a minimally invasive surgical procedure performed under anesthesia.

- **Anesthesia:** The patient is typically given spinal or general anesthesia.
- **Positioning and Imaging:** The patient is placed in the lithotomy position. A TRUS probe is inserted into the rectum to provide real-time imaging of the prostate.
- **Template and Needle Insertion:** A template grid is placed against the perineum (the area between the scrotum and anus).[3] Thin, hollow needles are then inserted through the template and into the prostate, guided by the live ultrasound images.
- **Seed Deposition:** The radioactive seeds are deposited into the prostate through the needles according to the pre-determined treatment plan.[3] The needles are then withdrawn, leaving the seeds in place. Typically, between 50 and 100 seeds are implanted.[9]
- **Catheterization:** A urinary catheter may be placed to help with urination during recovery.[9]

Post-Implantation Dosimetry

Approximately 30 days after the procedure, a CT scan or MRI is performed. This allows the clinical team to verify the final placement of the seeds and confirm that the actual radiation dose delivered to the prostate matches the treatment plan. Adjustments are rarely necessary but this step is crucial for quality assurance.

Quantitative Data and Clinical Outcomes

The effectiveness of prostate brachytherapy is well-documented, with high rates of cancer control and long-term survival.

Outcome Measure	Iodine-125	Palladium-103	Cesium-131
5-Year Biochemical Control	>85%	>85%	Comparable to I-125 & Pd-103
10-Year Overall Survival	>85%	>85%	Long-term data still maturing
Common Side Effects	Urinary irritation, erectile dysfunction	Urinary irritation, erectile dysfunction	Potentially shorter duration of urinary symptoms

Biochemical control is typically defined as the absence of a rise in PSA levels after treatment. Data is aggregated from multiple large-scale studies.[\[6\]](#)[\[10\]](#)

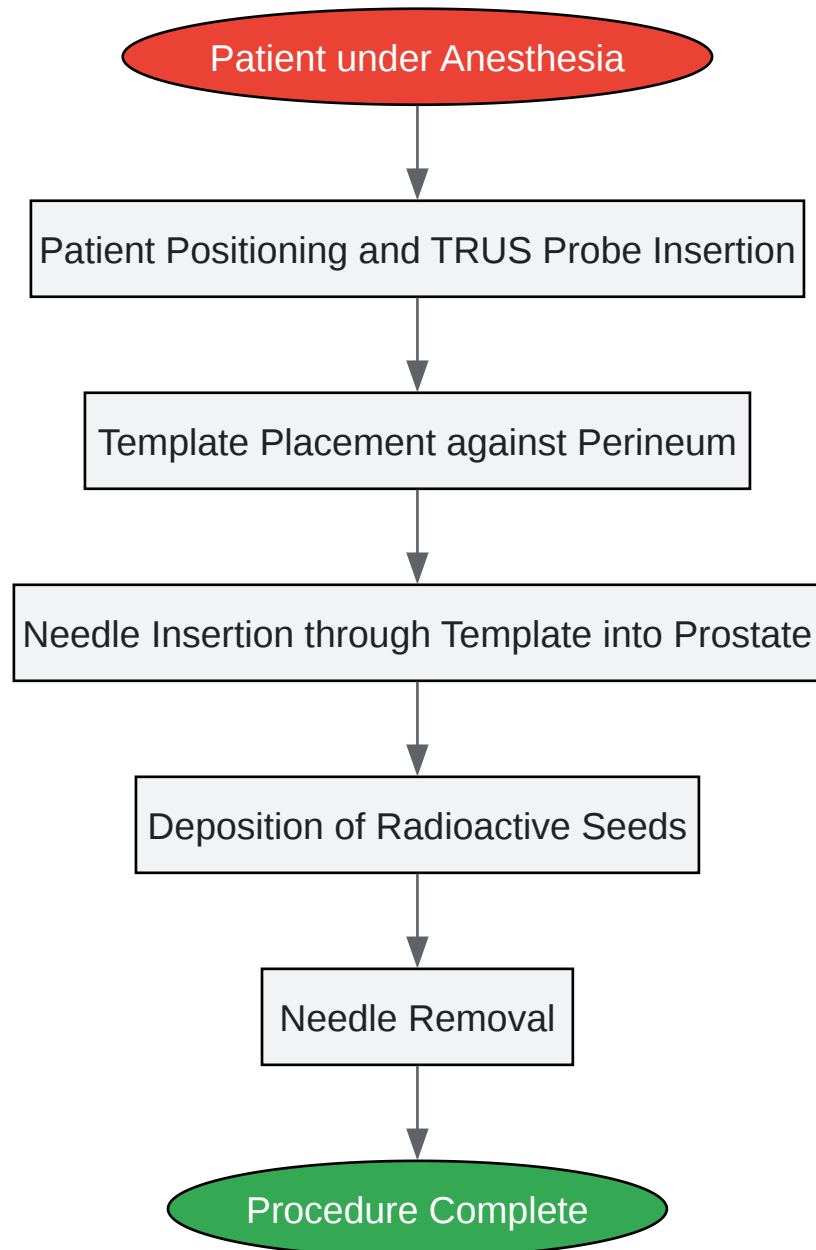
Visualizing the Workflow and Logical Relationships

The following diagrams illustrate the key processes in prostate brachytherapy with permanent seed implantation.



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Caption: A high-level workflow diagram illustrating the sequential stages of prostate brachytherapy from patient selection to long-term follow-up.



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Caption: A detailed flowchart of the intraoperative steps involved in the permanent seed implantation procedure.

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References

- 1. ijrr.com [ijrr.com]
- 2. The "Golden Age" of prostate brachytherapy: a cautionary tale - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Isotopes of gold - Wikipedia [en.wikipedia.org]
- 4. cancerresearchuk.org [cancerresearchuk.org]
- 5. westernradiationoncology.com [westernradiationoncology.com]
- 6. Evolution of brachytherapy for prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Brachytherapy using gold-198 foils in treatment of mouth tumors: case report - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. karger.com [karger.com]
- 9. Gold seed implantation in prostate brachytherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. issr.edu.kh [issr.edu.kh]
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